# CAS number and identifiers for N-Boc-(R)-phenylephrine

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *N-Boc-(R)-phenylephrine* |
| *Cat. No.:* | *B12284841* |

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# Technical Guide: N-Boc-(R)-Phenylephrine

## Part 1: Executive Summary & Chemical Identity

**N-Boc-(R)-phenylephrine** is the tert-butoxycarbonyl (Boc) protected derivative of (R)-phenylephrine, a selective

-adrenergic receptor agonist. In drug development, this compound serves two critical roles: as a stable intermediate for the synthesis of phenylephrine prodrugs and as a reference standard for identifying process-related impurities in pharmaceutical formulations.

By masking the secondary amine of phenylephrine with a Boc group, researchers can selectively modify the phenolic hydroxyl group or the secondary alcohol without interference from the nitrogen center. This guide details the physicochemical properties, synthesis protocols, and analytical characterization of this specific enantiomer.

## Core Identifiers

The following identifiers are specific to the (R)-enantiomer.

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| Identifier Type | Value | Context |
|---|---|---|
| CAS Number | 1049702-99-9 | Specific to (R)-isomer |
| Chemical Name | tert-Butyl [(2R)-2-hydroxy-2-(3-hydroxyphenyl)ethyl]methylcarbamate | IUPAC / Systematic |
| Molecular Formula | | Neutral form |
| Molecular Weight | 267.32 g/mol | Free base |
| Parent Compound | (R)-Phenylephrine (CAS 61-76-7) | Active Pharmaceutical Ingredient |
| Stereochemistry | (R)-Enantiomer | Active isomer configuration |

## Structural Analysis

The molecule retains the core pharmacophore of phenylephrine but alters its solubility and reactivity profile through carbamate formation.

- Boc Group: Provides steric bulk and lipophilicity, rendering the molecule soluble in organic solvents (DCM, EtOAc) unlike the hydrophilic parent hydrochloride salt.
- Stereocenter: The chiral carbon at the

  -position relative to the nitrogen retains the (R)-configuration, essential for biological relevance.
- Phenolic Hydroxyl: Remains free (unprotected), allowing for further derivatization (e.g., glycosylation or esterification) at the aromatic ring.

# Part 2: Synthesis & Preparation Protocols

## Synthesis Strategy (Causality & Logic)

The preparation of **N-Boc-(R)-phenylephrine** is a chemoselective protection step. Phenylephrine contains three nucleophilic sites: the secondary amine, the secondary alcohol, and the phenolic hydroxyl.

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- Why Boc Anhydride? Di-tert-butyl dicarbonate (

  ) reacts preferentially with amines over alcohols and phenols under mild basic conditions due to the higher nucleophilicity of the nitrogen atom.

- Why Base Selection Matters: Strong bases (NaOH) can promote O-acylation (carbonate formation) on the phenol. We use a mild inorganic base (Sodium Bicarbonate,

  ) or a hindered organic base (Triethylamine, TEA) to maintain pH ~8-9, ensuring exclusive N-protection.

## Experimental Protocol

Objective: Synthesis of **N-Boc-(R)-phenylephrine** from (R)-phenylephrine HCl.

Reagents:

- (R)-Phenylephrine HCl (1.0 eq)
- Di-tert-butyl dicarbonate (

  ) (1.1 eq)
- Triethylamine (TEA) (2.5 eq) or

  (3.0 eq)
- Solvent: THF / Water (1:1 v/v) or Dioxane / Water

Step-by-Step Methodology:

- Solubilization: Dissolve (R)-phenylephrine HCl (10 mmol, 2.04 g) in a mixture of THF (15 mL) and Water (15 mL). The solution will be clear.
- Basification: Add Triethylamine (25 mmol, 3.5 mL) dropwise at 0°C. The internal temperature must remain <5°C to prevent side reactions. Stir for 10 minutes.
- Addition: Add

  (11 mmol, 2.40 g) dissolved in a minimal amount of THF dropwise over 20 minutes.

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- Reaction: Allow the mixture to warm to Room Temperature (20-25°C) and stir for 4-6 hours. Monitor by TLC (Mobile phase: 50% EtOAc/Hexanes). The starting material (polar) will disappear, replaced by a less polar spot (

  ).
- Work-up:
  - Evaporate THF under reduced pressure.
  - Dilute the aqueous residue with EtOAc (50 mL).
  - Acidify carefully with 1M citric acid or 0.5M HCl to pH ~4 (to protonate the phenol and ensure it partitions into organic phase, while keeping the carbamate stable). Note: Do not use strong acid for prolonged periods to avoid Boc deprotection.
  - Extract with EtOAc (3 x 30 mL).
  - Wash combined organics with Brine, dry over

    , and concentrate.
- Purification: The crude oil often crystallizes upon standing or trituration with hexanes. If necessary, purify via silica gel chromatography (Gradient: 0-40% EtOAc in Hexanes).

## Synthesis Workflow Visualization




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Figure 1: Chemoselective synthesis pathway prioritizing N-protection over O-protection via pH control.

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# Part 3: Analytical Characterization

To validate the identity of CAS 1049702-99-9, the following spectral data must be observed.

## Proton NMR ( -NMR) Expectations

Solvent:

or

| Shift ( ppm) | Multiplicity | Integration | Assignment |
|---|---|---|---|
| 1.40 - 1.45 | Singlet | 9H | Boc ( -butyl methyls) |
| 2.85 | Singlet | 3H | N-Methyl |
| 3.30 - 3.50 | Multiplet | 2H | -methylene ( ) |
| 4.80 - 4.90 | Multiplet | 1H | -methine ( ) |
| 6.70 - 7.20 | Multiplet | 4H | Aromatic Protons |
| 9.30 | Broad Singlet | 1H | Phenolic (visible in DMSO) |

## Mass Spectrometry (ESI-MS)

- Ionization Mode: Positive ( )
- Expected Ions:

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- : 268.3 Da
- : 290.3 Da
- : 168.2 Da (Fragment, loss of Boc group)

# Part 4: Applications in Drug Development

## Impurity Profiling

In the commercial manufacturing of Phenylephrine, trace amounts of unreacted precursors or side-products must be quantified. **N-Boc-(R)-phenylephrine** serves as a reference standard for:

- Process Validation: Confirming complete deprotection if Boc chemistry was used upstream.
- Stability Studies: Monitoring degradation pathways in complex formulations where excipients might react with the amine.

## Prodrug Synthesis Intermediate

The N-Boc protection allows for targeted modification of the phenolic hydroxyl group.

- Example: Synthesis of Phenylephrine esters (e.g., pivalate) to improve oral bioavailability.
- Mechanism:
  - Protect Amine

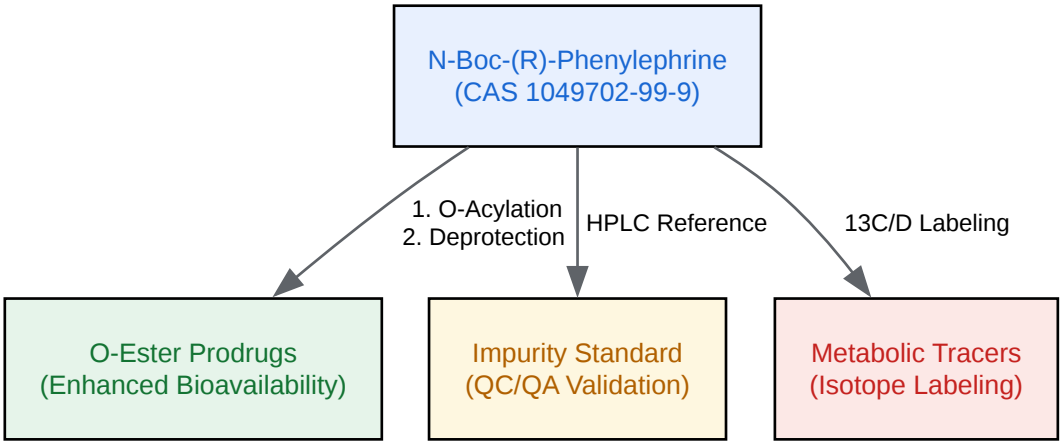
    **N-Boc-(R)-Phenylephrine**.
  - Acylate Phenol

    N-Boc-O-Acyl-Phenylephrine.
  - Deprotect Amine (TFA/HCl)

    O-Acyl-Phenylephrine Prodrug.

## Biological & Metabolic Logic Map

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Figure 2: Strategic utility of **N-Boc-(R)-phenylephrine** in pharmaceutical workflows.

# Part 5: References


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- To cite this document: BenchChem. [CAS number and identifiers for N-Boc-(R)-phenylephrine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12284841/docs#cas-number-and-identifiers-for-n-boc-r-phenylephrine]

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